

Perfluorohexane: A Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: **Perfluorohexane**

Cat. No.: **B1679568**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and disposal of **perfluorohexane** (C_6F_{14}). The information is intended to support laboratory safety protocols and ensure responsible environmental stewardship. **Perfluorohexane**, a perfluorinated compound, is characterized by its chemical inertness, high density, and low reactivity. While it exhibits low acute toxicity, its environmental persistence and high global warming potential necessitate careful management.

Chemical and Physical Properties

Perfluorohexane is a colorless and odorless liquid.^[1] Its high density and low surface tension are key characteristics. The strong carbon-fluorine bonds contribute to its high stability.^[1]

Property	Value	References
Molecular Formula	C_6F_{14}	[1]
Molecular Weight	338.04 g/mol	[2]
CAS Number	355-42-0	[3]
Appearance	Clear, colorless liquid	[2] [3]
Odor	Odorless	[2] [3]
Boiling Point	56 °C (133 °F; 329 K)	[4]
Melting Point	-90 °C (-130 °F; 183 K)	[4]
Density	1.68 g/cm³ at 25 °C	[2]
Vapor Pressure	218 mm Hg at 25 °C	[2]
Water Solubility	Immiscible	[2]
Solubility in Organic Solvents	Soluble in ethyl ether, benzene, chloroform	[2] [3]

Toxicological Data

Perfluorohexane is generally considered to have low acute toxicity. However, as a member of the per- and polyfluoroalkyl substances (PFAS) family, there are concerns about its long-term effects and persistence.

Endpoint	Species	Route	Value	Guideline	References
Acute Oral Toxicity (LD50)	Rat	Oral	> 5,000 mg/kg	OECD Test Guideline 423	[5] [6]
Skin Corrosion/Irritation	Rabbit	Dermal	No skin irritation	OECD Test Guideline 404	[7]
Serious Eye Damage/Irritation	Rabbit	Ocular	No eye irritation	OECD Test Guideline 405	[7]
Acute Inhalation Toxicity (LC50)	Data not available	Inhalation	Not available	-	[7]
Acute Dermal Toxicity (LD50)	Data not available	Dermal	Not available	-	[7]

Experimental Protocols

The toxicological data presented are based on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 423)

The Acute Toxic Class Method (OECD 423) is a stepwise procedure using a limited number of animals to obtain information on the acute oral toxicity of a substance. The method is designed to classify a substance into a toxicity category rather than determining a precise LD50 value.

Caption: Workflow for OECD Guideline 423 (Acute Oral Toxicity).

Acute Dermal Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause irritation or corrosion to the skin. A small amount of the test substance is applied to the shaved skin of a rabbit, and the site is

observed for signs of erythema (redness) and edema (swelling) at specified intervals.

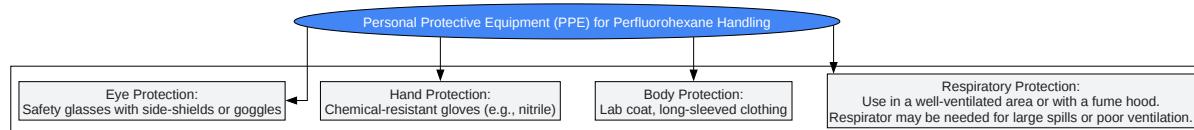
Acute Eye Irritation/Corrosion (OECD 405)

This guideline assesses the potential of a substance to cause eye irritation or damage. A small, measured amount of the substance is applied to one eye of a rabbit, with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at specific time points.

Safety and Handling

Proper handling of **perfluorohexane** is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)



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Caption: Recommended Personal Protective Equipment for handling **perfluorohexane**.

Handling and Storage

- Ventilation: Always handle **perfluorohexane** in a well-ventilated area, preferably in a chemical fume hood.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[7] Keep away from heat and sources of ignition.
- Incompatible Materials: Avoid contact with strong oxidizing agents.[7]

First-Aid Measures

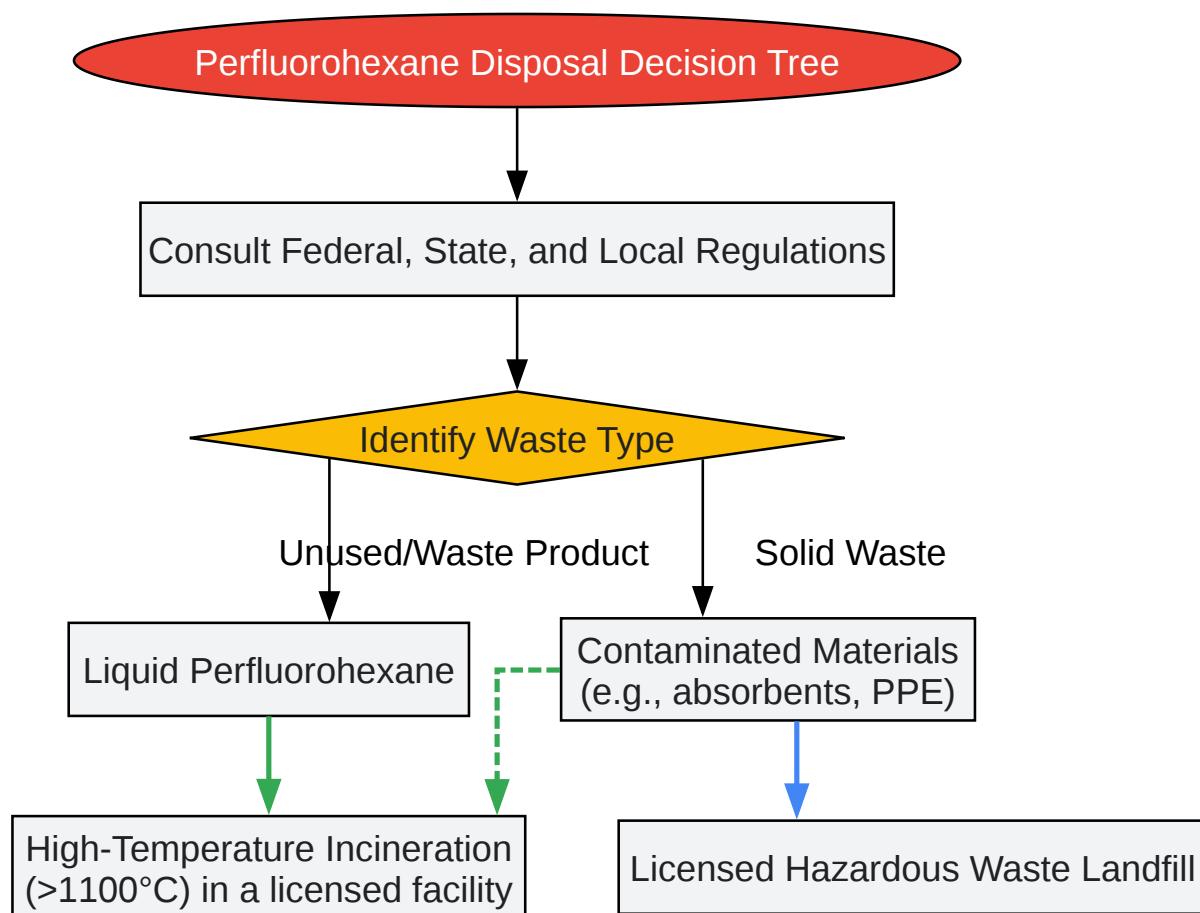
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[7\]](#)
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.[\[7\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.[\[8\]](#)

Spills and Leaks

- Small Spills: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[\[7\]](#)
- Large Spills: Evacuate the area. Wear appropriate PPE. Contain the spill and prevent it from entering drains or waterways.[\[7\]](#)

Disposal Guidelines

The disposal of **perfluorohexane** must be conducted in compliance with all federal, state, and local regulations, paying special attention to its environmental persistence and high global warming potential.



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Caption: Decision tree for the disposal of **perfluorohexane** waste.

- **High-Temperature Incineration:** This is a preferred method for the destruction of per- and polyfluoroalkyl substances.^[6] The incinerator must be capable of reaching high temperatures to ensure the complete breakdown of the carbon-fluorine bonds.
- **Landfilling:** Disposal in a permitted hazardous waste landfill is an option for solid waste contaminated with **perfluorohexane**.^[6] These facilities are designed with liners and leachate collection systems to prevent environmental contamination.
- **Environmental Considerations:** Due to its high global warming potential (GWP) of 9,300 over a 100-year time horizon, release to the atmosphere should be avoided.^[3] **Perfluorohexane** is extremely persistent in the environment.

Environmental Fate

Perfluorohexane is highly persistent in the environment due to the strength of the carbon-fluorine bond, making it resistant to degradation.

Environmental Compartment	Fate and Behavior	References
Atmosphere	Long atmospheric lifetime; significant global warming potential.	[3][9]
Water	Highly persistent; does not readily biodegrade or hydrolyze.	[10]
Soil and Sediment	Expected to be very persistent.	[10]
Biodegradation	Not readily biodegradable under aerobic or anaerobic conditions.	[10]

In conclusion, while **perfluorohexane** presents low acute toxicity, its environmental persistence and high global warming potential demand rigorous adherence to safety, handling, and disposal protocols. Researchers and professionals must prioritize containment and proper disposal to mitigate long-term environmental impact.

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